

# Proper Disposal Procedures for MM0299

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## Compound of Interest

Compound Name: MM0299

Cat. No.: B3986473

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of laboratory chemicals is a critical component of laboratory safety and responsible chemical handling. This document provides essential, immediate safety and logistical information for the disposal of **MM0299**, a selective and cell-penetrant inhibitor of lanosterol synthase.

## Summary of Safety and Disposal Information

The following table summarizes key quantitative and safety data for **MM0299**, based on available product information.

Parameter	Value	Source
CAS Number	474255-10-2	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>23</sub> NO <sub>5</sub>	[1]
Molecular Weight	429.46 g/mol	[1]
Appearance	White to beige powder	[1][2]
Solubility	DMSO: 2 mg/mL	[1][2]
Storage Temperature	-10 to -25°C	[1][2]
GHS Hazard Classification	Not a hazardous substance or mixture	
Storage Class	11 - Combustible Solids	[1][2]
WGK (Water Hazard Class)	WGK 3 (highly hazardous to water)	[1][2]

## Experimental Protocols

While specific experimental protocols for the use of **MM0299** will vary depending on the research application, the disposal procedures outlined below are broadly applicable. The key consideration for disposal is the non-hazardous classification of the pure substance. However, it is imperative to consider that any solutions or mixtures containing **MM0299** may have different disposal requirements based on the other components.

## Step-by-Step Disposal Procedures

### 1. Unused or Expired **MM0299** (Solid Powder):

- Step 1: Evaluation: Confirm that the **MM0299** is in its pure, solid form and has not been contaminated with other hazardous materials.
- Step 2: Packaging: Ensure the container is securely sealed and properly labeled.
- Step 3: Disposal: As a non-hazardous solid, small quantities of pure **MM0299** can typically be disposed of in the regular laboratory solid waste stream. However, it is best practice to

consult your institution's specific guidelines for non-hazardous chemical waste. For larger quantities, or if institutional policy requires it, package the material for pickup by your institution's environmental health and safety (EHS) office.

## 2. **MM0299** Solutions (e.g., in DMSO):

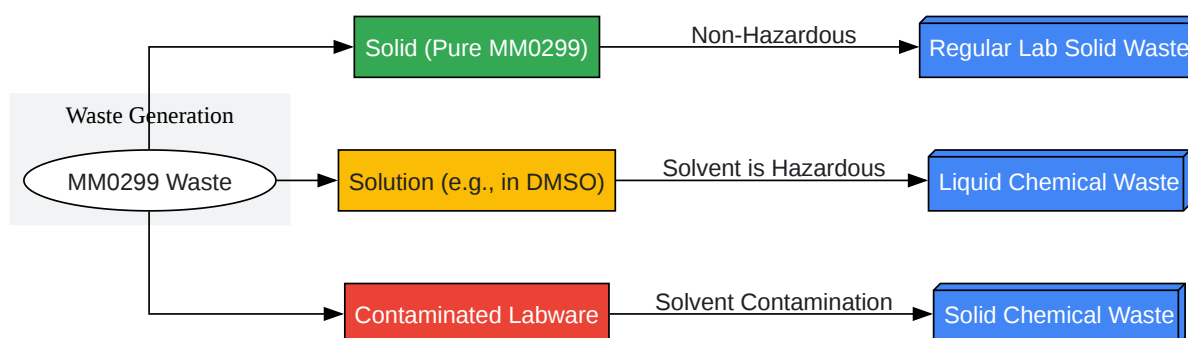
- Step 1: Hazard Assessment: The disposal of **MM0299** solutions is dictated by the hazards of the solvent. For example, a solution of **MM0299** in DMSO is considered a chemical waste due to the properties of DMSO.
- Step 2: Collection: Collect the waste solution in a designated, properly labeled, and sealed waste container. The container should be compatible with the solvent used.
- Step 3: Labeling: The waste container must be labeled with the full chemical names of all components, including "**MM0299**" and the solvent (e.g., "Dimethyl Sulfoxide"), and their approximate concentrations.
- Step 4: Storage: Store the waste container in a designated satellite accumulation area until it is collected by your institution's EHS department.

## 3. Contaminated Labware (e.g., pipette tips, tubes, gloves):

- Step 1: Segregation: Separate labware contaminated with pure, solid **MM0299** from that contaminated with **MM0299** solutions.
- Step 2: Solid Waste Contaminated with Pure **MM0299**: This can typically be disposed of in the regular laboratory solid waste.
- Step 3: Solid Waste Contaminated with **MM0299** Solutions: This waste should be placed in a designated solid chemical waste container, as it is contaminated with the solvent. The container should be clearly labeled with the chemical contaminants.
- Step 4: Disposal: The solid chemical waste container should be sealed and disposed of through your institution's EHS program.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **MM0299** and its associated waste streams.



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Caption: **MM0299** Disposal Decision Workflow.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult your organization's Environmental Health and Safety (EHS) department for definitive guidance.

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## References

- 1. MM0299  $\geq 98\%$  (HPLC) | 474255-10-2 [sigmaaldrich.com]
- 2. MM0299, 474255-10-2, 98 (HPLC) Sigma-Aldrich [sigmaaldrich.com]
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